

effective trap density for Trimedlure in surveillance networks

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Factors Influencing Trimedlure Trap Efficacy

The effectiveness of a **Trimedlure**-baited trapping grid is not solely dependent on trap density. Several biological and environmental factors significantly influence recapture rates and must be considered when designing a surveillance program [1].

The table below summarizes the major factors identified in a recent 2025 study and their impact on trapping efficacy.

Factor	Impact on Trapping Efficacy
Sex of Fly	Recapture rates for males are significantly higher (25.5-25.8%) than for females (3.0-7.4%) when using male-specific lures like Trimedlure [1].
Thermal Acclimation & Ambient Temperature	Adults acclimated to lower temperatures (15°C) or outdoor conditions showed higher recapture rates. Higher ambient temperatures also increased recapture rates [1].
Trap Placement on Host Plants	Placing traps on host plants (e.g., Citrus trees) improved trapping efficacy compared to placement on non-host trees (e.g., olive trees) [1].

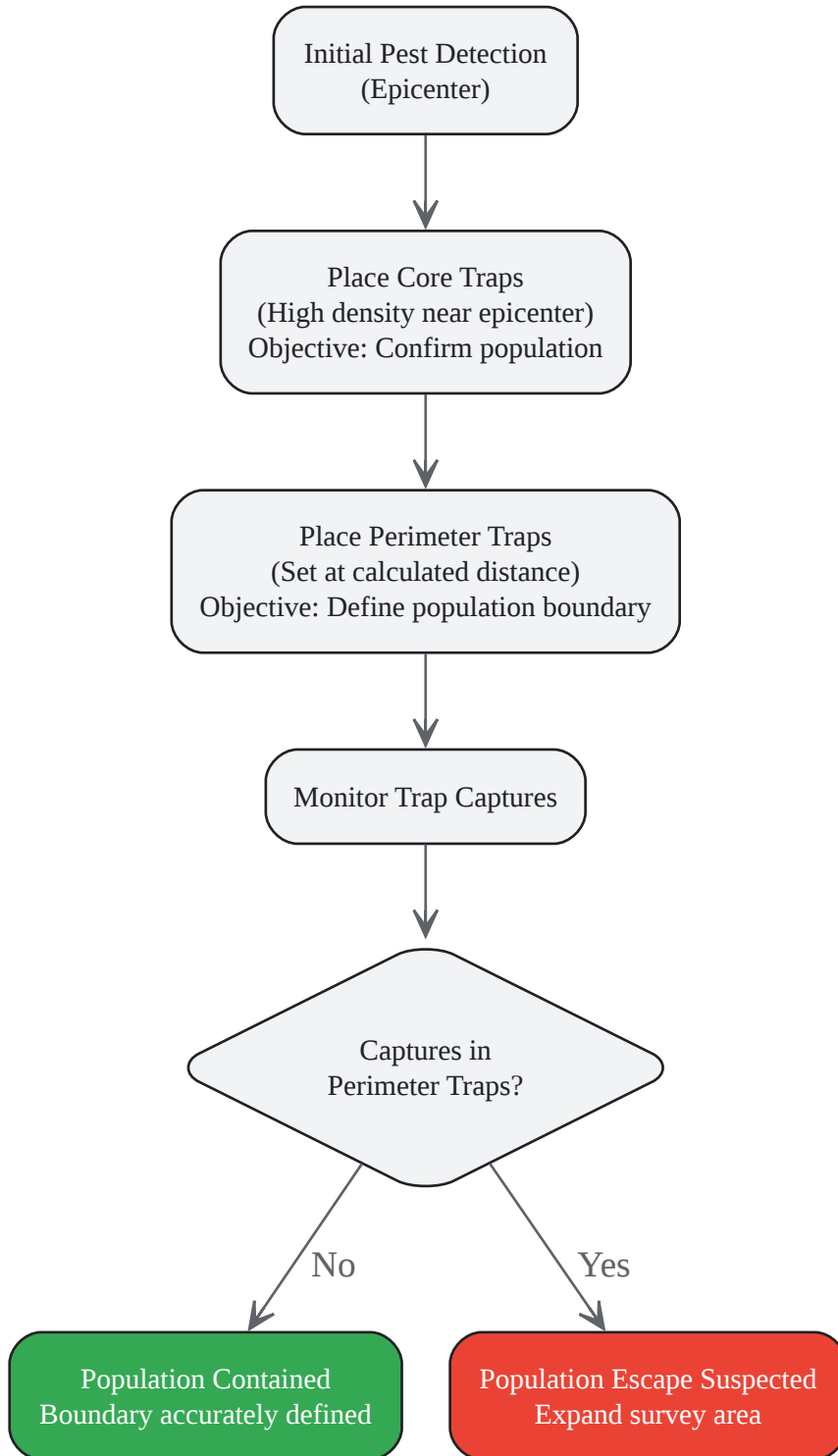
Factor	Impact on Trapping Efficacy
Seasonal Timing	Cold acclimation in early spring may lead to overestimation of population size, while late-season trapping may underestimate it [1].
Lure Combinations	Combining Trimedlure with other male lures (e.g., Methyl Eugenol) in a single trap can sometimes reduce the catch of <i>C. capitata</i> , though this effect may vary by location [2].

Optimizing Trap Density & Grid Design: The Core-and-Perimeter Approach

Traditional delimiting surveys often use a "Fully Trapped" (FT) design—a square grid with traps spaced regularly at a specified density. However, recent research highlights two key disadvantages of this approach: **trap inefficiency** (many traps capture few or no insects) and the potential for pests to **escape the grid undetected** [3].

A novel "**Core-and-Perimeter**" (C&P) design has been proposed to address these flaws and improve the efficiency and accuracy of delimitation [3]. The structure and workflow of this design are illustrated below.

Core-and-Perimeter Trap Design Workflow



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This design offers two main advantages:

- **Direct Boundary Setting:** The perimeter is set at a distance optimized to be free of the pest. A lack of captures there provides direct evidence of containment and accurate delimitation [3].
- **Increased Efficiency:** By eliminating the need for traps between the core and the perimeter, the C&P design can use **27% to 54% fewer traps** than an equivalent FT design for larger grids, leading to significant cost savings on traps and servicing [3].

Experimental Protocols for Key Determinations

To establish an effective surveillance network, especially for validating a new design like C&P, the following experimental protocols are essential.

Protocol 1: Mark-Release-Recapture (MRR) for Dispersal Distance and Trap Catchability

This protocol is fundamental for estimating key parameters like effective sampling area and optimal trap spacing [1] [3].

- **1. Insect Preparation:** Use laboratory-reared "wildish" flies (e.g., F3-F7 generation). [1] Mark adults (e.g., with fluorescent dust) before release. Acclimatize flies to relevant field temperatures prior to release [1].
- **2. Experimental Site Selection:** Choose a representative area that is isolated to prevent interference from wild populations.
- **3. Trap Placement & Release:**
 - Deploy traps (e.g., Jackson traps baited with **Trimedlure**) in the chosen design (FT or C&P) [3].
 - Release a known number of marked adults at a designated central point, typically 2-3 meters from the nearest traps [1].
- **4. Data Collection & Monitoring:** Check traps regularly (e.g., over 6 collection days from 1 to 14 days post-release) [3]. Record the number of recaptured marked flies, their location, and the capture date.
- **5. Data Analysis:**
 - **Recapture Rate:** Calculate the percentage of released flies that are recaptured.
 - **Dispersal Distance:** Analyze the distance between the release point and each capture location to calculate mean and maximum dispersal distances. The 99th percentile of total distance can help determine a suitable perimeter radius [3].
 - **Effective Sampling Area (ESA):** Model the probability of capture as a function of distance to estimate the ESA of a single trap [2].

Protocol 2: Evaluating Lure Compatibility and Specificity

This protocol tests whether combining lures for different fruit fly species in a single trap affects the attraction of the target species [2].

- **1. Trap & Lure Setup:** Establish multiple treatment groups with different lure combinations in the same type of trap. Key treatments should include:
 - **Trimedlure** only (control)
 - **Trimedlure** + other male lures (e.g., Methyl Eugenol, Cuelure)
- **2. Field Trial Design:** Deploy traps in a randomized block design within a field setting containing the target pest. Replicate each treatment multiple times (e.g., 10 traps per treatment) [2].
- **3. Data Collection:** Service traps at regular intervals (e.g., weekly) over a period that covers different seasonal conditions. Identify and count all captured *C. capitata* males.
- **4. Statistical Analysis:** Use generalized linear models to compare the mean catch of *C. capitata* between the different lure combination treatments and the **Trimedlure**-only control [2].

Application Notes for Surveillance Planning

When planning your surveillance network, consider these key takeaways:

- **Interpreting Trap Data Requires Care:** Trapping efficacy is highly dependent on ambient conditions. **Cold acclimation (like in early spring) can overestimate population size, while late-season trapping may underestimate it** [1]. Always interpret trapping data in the context of recent weather conditions.
- **Trap Placement is Crucial:** For the highest sensitivity, place traps on **host plants like citrus trees** rather than non-host trees [1].
- **Adapt Grid Design to Goals:** For initial detection, a standard grid may be sufficient. For **delimitation**—defining the boundaries of an infested area—the **Core-and-Perimeter design is a more efficient and informative choice** [3].
- **Account for Lure Interference:** If using multi-species lure combinations, be aware that they can potentially **reduce the capture of Medflies** [2]. Test combinations locally or use single-lure traps for the most sensitive detection of a specific target.

I hope these structured application notes and protocols provide a solid foundation for your surveillance work.

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References

1. Factors affecting detection and trapping of Mediterranean... efficacy [pmc.ncbi.nlm.nih.gov]
2. Effect of Lure Combination on Fruit Fly Surveillance Sensitivity [nature.com]
3. Evaluating a novel core-and-perimeter delimiting trapping ... [pmc.ncbi.nlm.nih.gov]

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